

Benchmarking Mechanical Properties of Polysulfone (PSU)-Based Composites: A Comparative Guide

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Compound of Interest

Compound Name: *Bis[4-(4-aminophenoxy)phenyl]sulfone*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the mechanical properties of Polysulfone (PSU)-based composites against other high-performance thermoplastic composites, namely Polyetheretherketone (PEEK) and Polyetherimide (PEI). The data presented is compiled from various studies to offer a benchmark for material selection in demanding applications.

Comparative Analysis of Mechanical Properties

The selection of a polymer matrix for a fiber-reinforced composite is critical in determining the final mechanical performance of the component. Polysulfone (PSU) is a high-performance amorphous thermoplastic known for its good thermal stability, and mechanical strength.^[1] This section benchmarks PSU-based composites against those fabricated with PEEK and PEI, two other leading high-performance thermoplastics. The data is presented for composites reinforced with both carbon fiber and glass fiber, two of the most common reinforcements in the industry.

Carbon Fiber Reinforced Composites

Carbon fiber reinforcement significantly enhances the strength and stiffness of thermoplastic polymers, making them suitable for lightweight structural applications.

Property	PSU - 30% Carbon Fiber	PEEK - 30% Carbon Fiber	PEI - 30% Glass Fiber	Test Method
Tensile Strength	138 MPa	170 - 425 MPa[2] [3]	110 MPa[4]	ASTM D3039
Flexural Modulus	14 GPa[5]	19 GPa[5]	9 GPa[4]	ASTM D790
Notched Izod Impact	59 - 100 J/m[5]	78 - 120 J/m[5]	90 J/m	ASTM D256
Rockwell M Hardness	95[5]	107[4]	125[4]	ASTM D785

Glass Fiber Reinforced Composites

Glass fiber reinforcement offers a cost-effective solution for improving the mechanical properties of thermoplastics, providing a good balance of performance and price.

Property	PSU - 30% Glass Fiber	PEEK - 30% Glass Fiber	PEI - 30% Glass Fiber	Test Method
Tensile Strength	104 MPa[2]	158 MPa[6]	110 MPa[4]	ASTM D3039
Flexural Modulus	7.6 GPa[7]	9.7 GPa[6]	9 GPa[4]	ASTM D790
Notched Izod Impact	69 J/m	80 J/m[6]	90 J/m	ASTM D256
Rockwell M Hardness	90-99[4]	103[4]	125[4]	ASTM D785

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on ASTM standards.

ASTM D3039: Tensile Properties of Polymer Matrix Composite Materials

This test method is used to determine the in-plane tensile properties of polymer matrix composites reinforced by high-modulus fibers.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Specimen Preparation:

- Test specimens are cut from cured panels or molded laminates to specified dimensions. A common specimen size is a constant rectangular cross-section of 25 mm (1 in) wide and 250 mm (10 in) long.[\[11\]](#)
- Optional tabs can be bonded to the ends of the specimen to prevent gripping damage.[\[11\]](#)
- Specimens are conditioned at a standard laboratory temperature and humidity (typically 23°C and 50% relative humidity) prior to testing.[\[8\]](#)

Test Procedure:

- The specimen is carefully mounted in the grips of a universal testing machine (UTM), ensuring proper alignment to minimize bending stresses.[\[8\]](#)[\[12\]](#)
- An extensometer or strain gauges are attached to the specimen to measure strain.
- A uniaxial tensile load is applied at a constant crosshead speed until the specimen fails. The test should be conducted to achieve failure within 1 to 10 minutes.[\[11\]](#)[\[12\]](#)
- Load and strain data are recorded continuously throughout the test.[\[8\]](#)

Data Analysis:

- A stress-strain curve is plotted from the recorded data.
- The ultimate tensile strength, tensile modulus, and strain at break are calculated from the stress-strain curve.[\[8\]](#)

ASTM D790: Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials

This test method is used to determine the flexural properties of plastics and polymer composites.[\[13\]](#)[\[14\]](#)

Specimen Preparation:

- Specimens are prepared as rectangular bars of specific dimensions. A common size for molded plastics is 12.7 mm wide, 3.2 mm thick, and 127 mm long.[\[13\]](#)
- Specimens are conditioned according to ASTM D618, if applicable.[\[13\]](#)

Test Procedure:

- The test is conducted using a three-point bending setup on a universal testing machine.[\[11\]](#)
[\[15\]](#)
- The support span is set to be 16 times the depth (thickness) of the specimen.[\[13\]](#)
- The specimen is centered on the supports, and the loading nose applies a load to the midpoint of the specimen.[\[16\]](#)
- The load is applied at a specified crosshead speed, which is calculated based on the specimen's dimensions to maintain a constant strain rate.[\[13\]](#)
- The test is continued until the specimen breaks or reaches 5% strain on the outer surface.
[\[11\]](#)[\[15\]](#)
- Load and deflection data are recorded throughout the test.[\[16\]](#)

Data Analysis:

- The flexural strength and flexural modulus are calculated from the load-deflection curve.[\[13\]](#)

ASTM D256: Determining the Izod Pendulum Impact Resistance of Plastics

This test method is used to determine the impact resistance of plastics by measuring the energy absorbed in breaking a standard notched specimen.[\[17\]](#)[\[18\]](#)

Specimen Preparation:

- Specimens are precisely cut to standard dimensions, typically 63.5 mm long, 12.7 mm wide, and 3.2 mm thick.[18]
- A V-notch is machined into the specimen to create a stress concentration point.[18][19]
- Specimens are conditioned for at least 40 hours at 23°C and 50% relative humidity after notching.[19]

Test Procedure:

- The notched specimen is securely clamped in a vertical position in the Izod impact tester with the notch facing the direction of the pendulum strike.[18]
- A pendulum of a known weight is released from a specified height, striking and breaking the specimen.[18]
- The energy absorbed by the specimen during the fracture is determined by the height to which the pendulum swings after impact.[18]
- A minimum of five specimens are tested to obtain an average impact resistance value.[19][20]

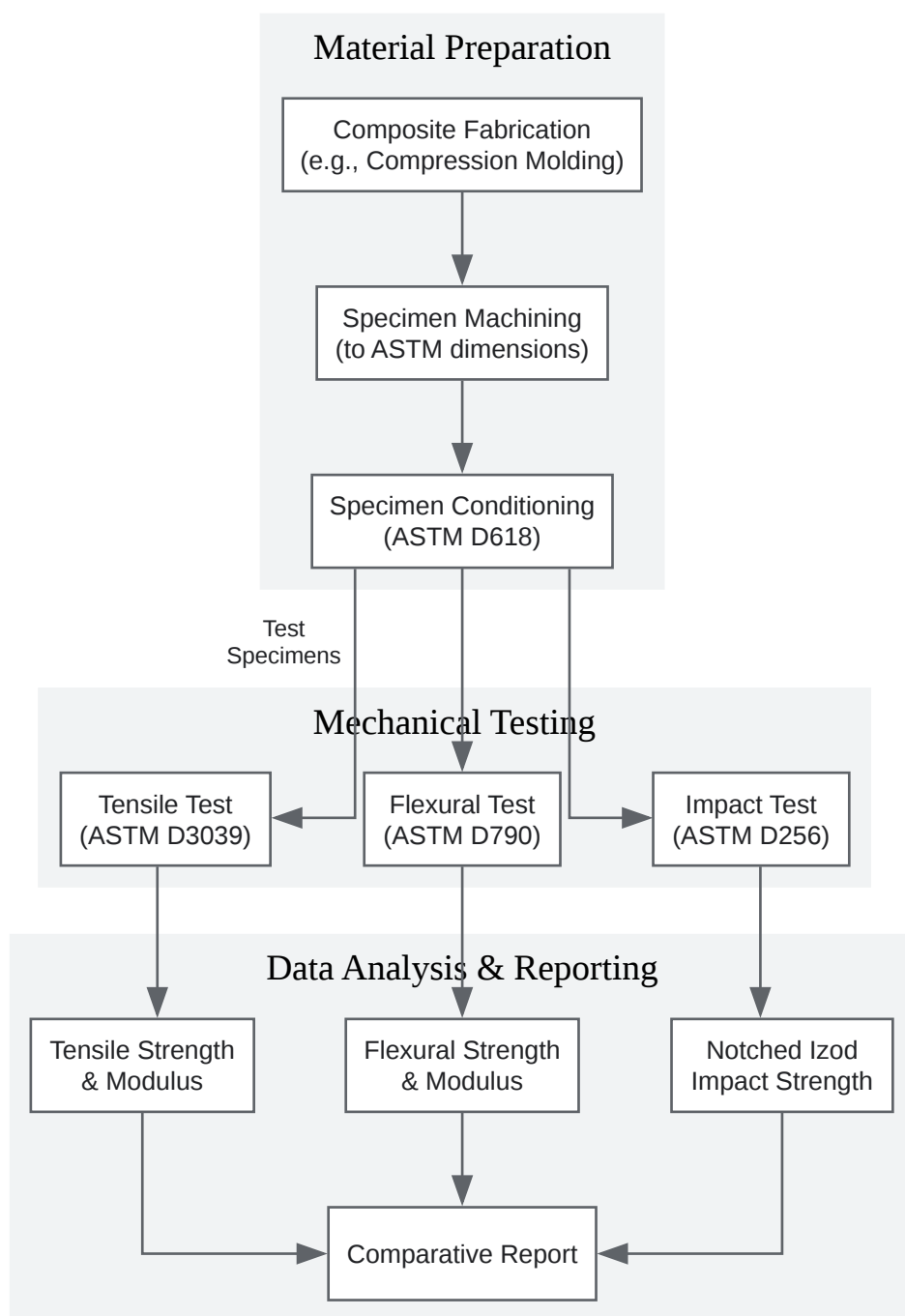
Data Analysis:

- The impact strength is calculated as the absorbed energy divided by the thickness of the specimen and is typically reported in J/m or ft-lb/in.[20]

Mandatory Visualizations

Experimental Workflow for Mechanical Characterization

The following diagram illustrates the general workflow for determining the key mechanical properties of polymer composites.

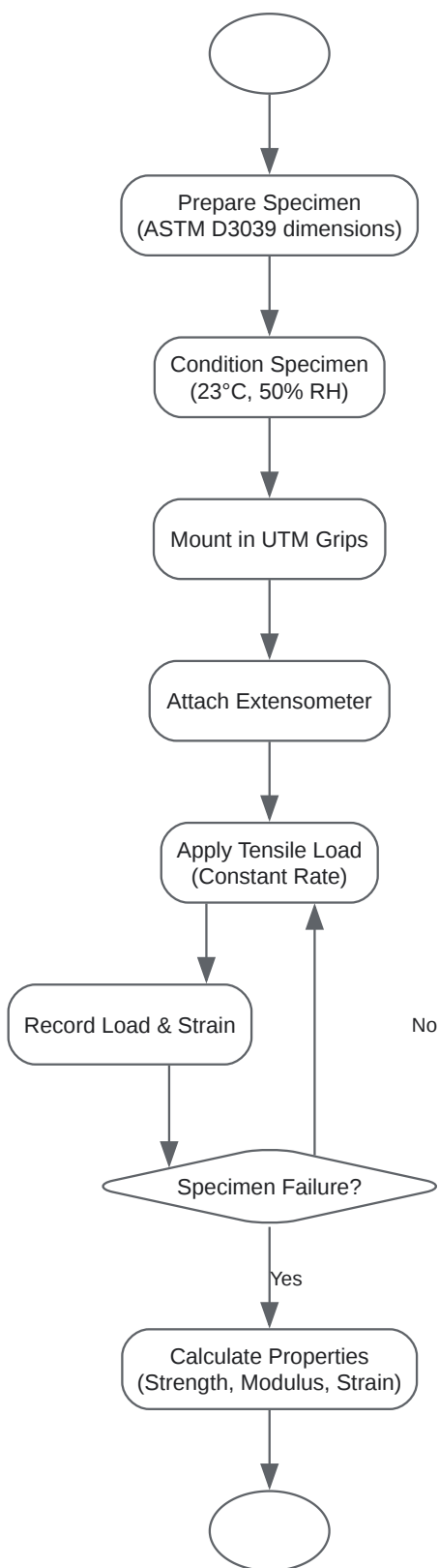


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Caption: Workflow for mechanical characterization of composites.

ASTM D3039 Tensile Test Workflow

This diagram details the specific steps involved in performing a tensile test according to ASTM D3039.

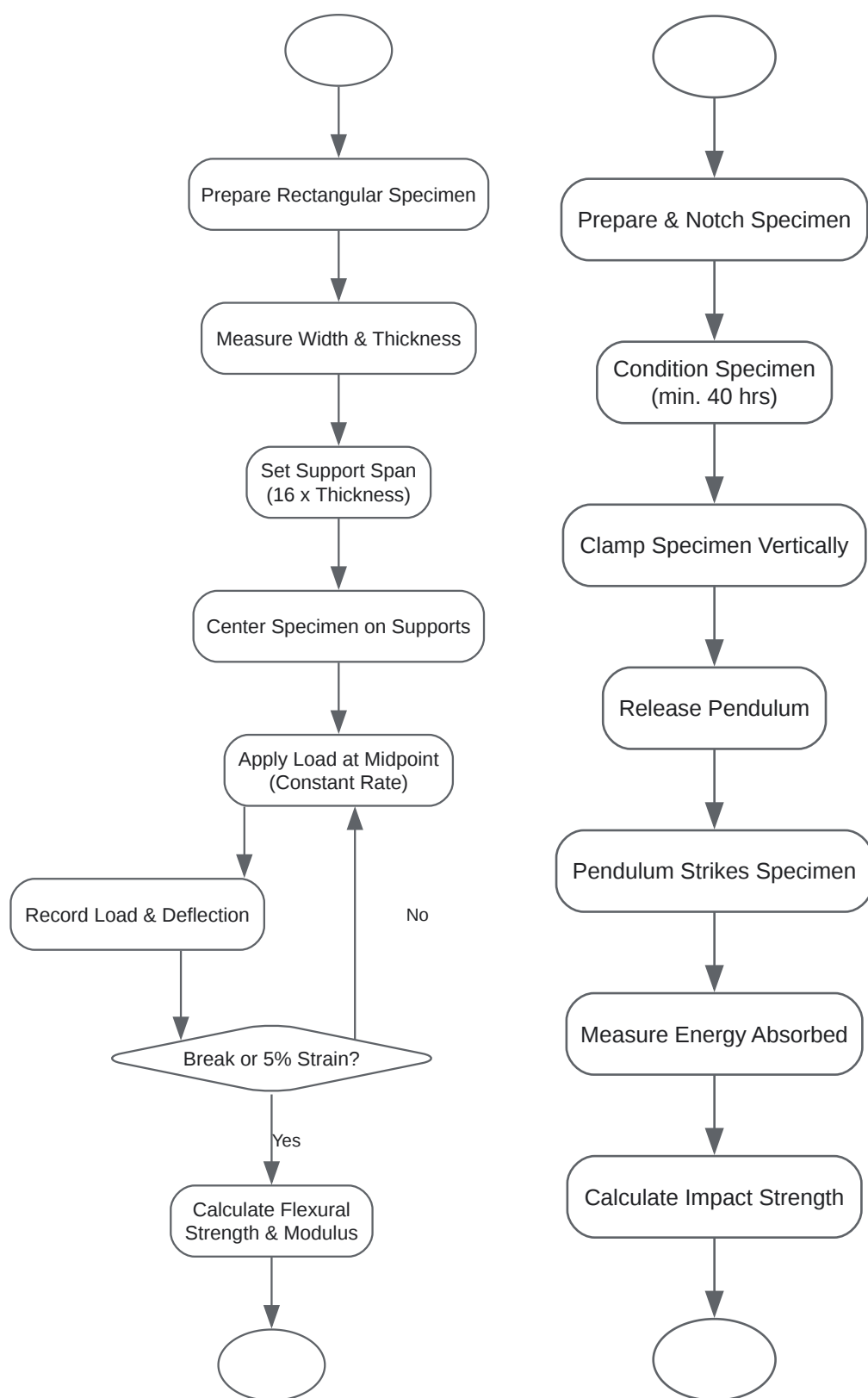


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Caption: ASTM D3039 Tensile Test Workflow.

ASTM D790 Flexural Test Workflow

This diagram outlines the procedure for conducting a three-point bending flexural test as per ASTM D790.



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